

Proper Disposal of Monomethyl Adipate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Monomethyl adipate

Cat. No.: B1677414

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. **Monomethyl adipate**, a common laboratory chemical, requires careful management throughout its lifecycle, from use to disposal. This guide provides essential safety and logistical information for the proper disposal of **monomethyl adipate**.

Key Safety and Handling Information

Monomethyl adipate is classified as a hazardous chemical that can cause skin and serious eye irritation.[1][2][3] It may also lead to respiratory tract irritation.[1][4] Therefore, adherence to strict safety protocols is crucial. When handling this substance, always use adequate ventilation and wear appropriate personal protective equipment (PPE), including protective gloves and eye/face protection.[2][3][5] It is imperative to avoid contact with skin and eyes and to wash hands thoroughly after handling.[3][4]

In the event of a spill, the area should be cleared, and the spill should be contained and absorbed with an inert material. The collected waste must then be placed in a suitable, closed container for disposal.[1][2]

Quantitative Data

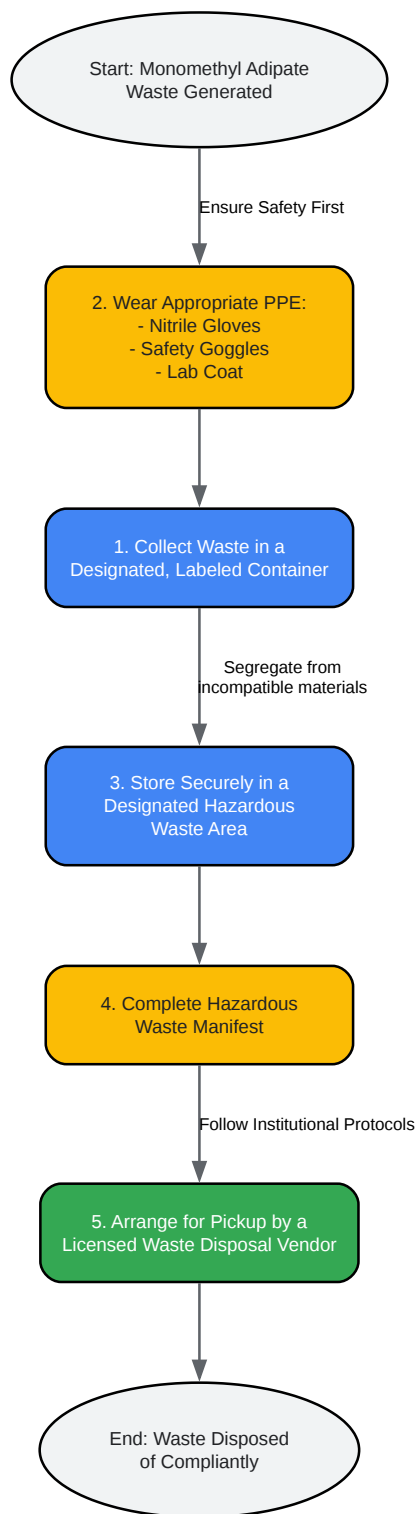
The following table summarizes the key physical and chemical properties of **monomethyl adipate**:

Property	Value
CAS Number	627-91-8
Molecular Formula	C7H12O4
Molecular Weight	160.17 g/mol
Appearance	Colorless liquid
Boiling Point	162 °C @ 10 mmHg[2]
Melting Point	8 - 9 °C[2]

Disposal Procedures

The primary directive for the disposal of **monomethyl adipate** is that it must be handled as hazardous waste and disposed of through an approved waste disposal plant.[1] It is crucial to consult and comply with all local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[1] Under no circumstances should **monomethyl adipate** be emptied into drains.[1]

The following diagram outlines the logical workflow for the proper disposal of **monomethyl adipate** waste in a laboratory setting.



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Monomethyl Adipate Disposal Workflow

This structured approach ensures that all safety and regulatory requirements are met, minimizing risks to personnel and the environment. By following these procedures, laboratories can maintain a high standard of safety and compliance in the management of chemical waste.

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